

# Strategies to reduce the migration rate of adipates in polymers

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## Compound of Interest

Compound Name: Adipate(1-)

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## Technical Support Center: Adipate Migration in Polymers

Welcome to our technical support center. This resource is designed for researchers, scientists, and drug development professionals to address challenges related to the migration of adipate plasticizers in polymeric materials. Here you will find troubleshooting guides and frequently asked questions to assist you in your experiments.

### Frequently Asked Questions (FAQs)

Q1: What is adipate plasticizer migration and why is it a concern?

A1: Adipate plasticizers are additives used to increase the flexibility and durability of polymers like polyvinyl chloride (PVC).[1][2] Migration, also known as leaching, is the process where these plasticizer molecules are not chemically bound to the polymer and can move out of the plastic matrix over time.[1][3] This is a significant concern because it can lead to several problems:

- **Material Integrity:** The loss of plasticizer causes the polymer to become brittle and prone to cracking, compromising the material's mechanical properties and lifespan.[1][4]
- **Contamination:** Migrated plasticizers can contaminate substances in contact with the polymer, which is a critical issue for applications like medical devices, food packaging, and

pharmaceutical containers.[1][3][4]

- Health Risks: Some plasticizers have been identified as potentially toxic or as endocrine disruptors, raising health and safety concerns, especially in medical and food-related applications.[5][6][7]

Q2: What are the main factors that influence the rate of adipate migration?

A2: The rate of adipate migration is influenced by several factors:

- Temperature: Higher temperatures increase the kinetic energy of plasticizer molecules, accelerating their movement and diffusion out of the polymer. Migration speed can double with every 10°C increase.[8]
- Humidity and Moisture: Water can act as a vehicle for plasticizers, creating pathways for them to travel to the surface of the polymer.[8]
- Polymer Composition: The molecular weight and structure of the PVC resin affect how well it can retain plasticizers. Higher molecular weight and more regular structures tend to hold plasticizers more effectively.[8]
- Plasticizer Characteristics: The molecular weight, chain length, and branching of the adipate plasticizer itself play a crucial role. Higher molecular weight and more branched structures generally exhibit lower migration.[9]
- Contact Medium: The type of substance in contact with the polymer can influence the extraction of the plasticizer. For example, lipids and some solvents can accelerate migration.

Q3: How can I reduce the migration of adipate plasticizers in my polymer formulation?

A3: Several strategies can be employed to mitigate adipate migration:

- Use of Alternative Plasticizers: Replacing adipates with plasticizers that have inherently lower migration potential is a common approach. Polymeric plasticizers and trimellitates are known for their low migration rates.[10]
- Modification of Plasticizer Structure: Increasing the molecular weight and branching of the plasticizer can reduce its mobility within the polymer matrix.[9] For example, using alcohols

with longer chains during the esterification reaction to synthesize the adipate can lower its volatility and migration.[9]

- **Polymer Matrix Modification:** Optimizing the polymer formulation to create a denser network can help to physically entrap the plasticizer molecules more effectively.
- **Surface Coatings:** Applying a barrier coating to the surface of the polymer can reduce the diffusion of the plasticizer into the surrounding environment.[1]
- **Internal Plasticization:** This involves chemically bonding the plasticizing agent to the polymer backbone, which permanently prevents migration.

## Troubleshooting Guide

Problem: My PVC material is becoming brittle and failing mechanical tests.

Possible Cause	Suggested Solution
High adipate migration leading to loss of flexibility.	1. Quantify Migration: Use a standard test method like ASTM D1239 (Resistance of Plastic Films to Extraction by Chemicals) to determine the extent of plasticizer loss. 2. Switch to a Lower Migration Plasticizer: Consider replacing the adipate with a polymeric plasticizer or a trimellitate like Trioctyl Trimellitate (TOTM).[10] 3. Increase Plasticizer Molecular Weight: If using adipates is necessary, opt for one with a higher molecular weight.
Incompatibility between the adipate and the polymer grade.	1. Review Material Specifications: Ensure the chosen adipate is compatible with the specific grade of PVC being used. 2. Perform Compatibility Testing: Conduct tests as per ASTM D3291 (Compatibility of Plasticizers in Poly(Vinyl Chloride) Plastics Under Compression).

Problem: I am detecting unacceptable levels of adipate leaching into my drug product.

Possible Cause	Suggested Solution
The drug formulation is aggressively extracting the adipate.	1. Extraction Study: Perform a simulated-use extraction study to understand the kinetics of leaching with your specific drug formulation. 2. Select an Alternative Plasticizer: Test alternative plasticizers with lower solubility in your drug formulation. Polymeric plasticizers are often a good choice for medical applications. <a href="#">[10]</a> 3. Consider a Different Polymer: If feasible, evaluate alternative polymers with inherently low or no plasticizer content.
High storage temperature is accelerating migration.	1. Temperature-Controlled Storage: Ensure the product is stored at the recommended temperature to minimize migration. 2. Accelerated Stability Testing: Conduct stability studies at elevated temperatures to predict long-term migration behavior.

## Experimental Protocols

### 1. Measurement of Plasticizer Migration to a Lacquer (ASTM D2199)

This accelerated test measures the tendency of plasticizers to migrate from a vinyl fabric to a coating.

- Methodology:
  - Prepare a uniform film of the coating on a glass panel and allow it to dry.
  - Preheat the coated panel, a square of the vinyl fabric, and weights to 50°C.
  - Place the vinyl fabric onto the coating and apply a pressure of 0.5 psi using the weights.
  - Place the entire assembly in a forced-convection oven at 50°C for 72 hours.

- After cooling, remove the fabric and visually inspect the coating for any marring or softening, which indicates plasticizer migration.[\[11\]](#)[\[12\]](#)

## 2. Determination of Plasticizer Loss by the Activated Carbon Method (ISO 176)

This method determines the loss of plasticizer from a plastic material through volatilization.

- Methodology:
  - Accurately weigh a sample of the plastic material.
  - Place the sample in a container with activated carbon, ensuring no direct contact.
  - Expose the container to a specified temperature for a set period.
  - After the exposure time, remove the sample and weigh it again.
  - The weight loss of the sample corresponds to the amount of plasticizer that has volatilized.

## Data Presentation

Table 1: Comparison of Migration Potential for Different Plasticizer Types

Plasticizer Type	Example	Relative Migration Rate	Key Characteristics	Recommended Applications
Adipates	Di(2-ethylhexyl) adipate (DEHA/DOA)	High	Good low-temperature flexibility, but higher volatility and migration compared to phthalates. <a href="#">[13]</a>	General purpose PVC, not recommended for contact with sensitive materials. <a href="#">[10]</a>
Phthalates (High MW)	Diisononyl phthalate (DINP)	Medium	Good overall performance, lower migration than low MW phthalates.	Wide range of flexible PVC applications.
Trimellitates	Trioctyl trimellitate (TOTM)	Low	Low volatility, excellent high-temperature performance, and low migration.	Automotive interiors, wire and cable insulation, medical devices. <a href="#">[10]</a>
Polymeric Plasticizers	-	Very Low	High molecular weight, resulting in excellent migration resistance.	Medical tubing, blood bags, food contact films where low extraction is critical. <a href="#">[10]</a>
Cyclohexanedioates	Diisononyl cyclohexane-1,2-dicarboxylate (DINCH)	Low	Good toxicological profile, low migration.	Medical devices, toys, food contact applications. <a href="#">[10]</a>

## Visualizations

Caption: Workflow for Measuring Adipate Migration.

Caption: Decision Tree for Reducing Adipate Migration.

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